

# Technical Guide: 2,4-Dichloro-6-(methylthio)-1,3,5-triazine

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## Compound of Interest

Compound Name: 2,4-Dichloro-6-(methylthio)-1,3,5-triazine

Cat. No.: B084562

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## Abstract

This technical guide provides a comprehensive overview of **2,4-dichloro-6-(methylthio)-1,3,5-triazine**, a heterocyclic compound of interest in synthetic and medicinal chemistry. The document details the molecule's physicochemical properties, provides in-depth experimental protocols for its synthesis and analysis, and outlines its potential applications. All quantitative data is summarized for clarity, and key processes are visualized using workflow diagrams.

## Physicochemical Properties

**2,4-Dichloro-6-(methylthio)-1,3,5-triazine** is a substituted triazine derivative. Its key properties are summarized in the table below. The compound should be handled with appropriate safety precautions in a laboratory setting.

Property	Value	Reference(s)
IUPAC Name	2,4-dichloro-6-(methylsulfanyl)-1,3,5-triazine	[1]
CAS Number	13705-05-0	[2]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> Cl <sub>2</sub> N <sub>3</sub> S	[1]
Molecular Weight	196.06 g/mol	[2]
Melting Point	55-56.5 °C	[2]
Boiling Point	125-127 °C @ 12 Torr	[2]
Appearance	White to off-white solid (typical for similar compounds)	
Storage	Store at 2-8°C	[1]

## Experimental Protocols

### Synthesis of 2,4-Dichloro-6-(methylthio)-1,3,5-triazine

This protocol describes the synthesis via nucleophilic substitution on 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride, TCT). The reaction is highly chemoselective, allowing for the stepwise substitution of the chlorine atoms.[3][4]

#### Materials:

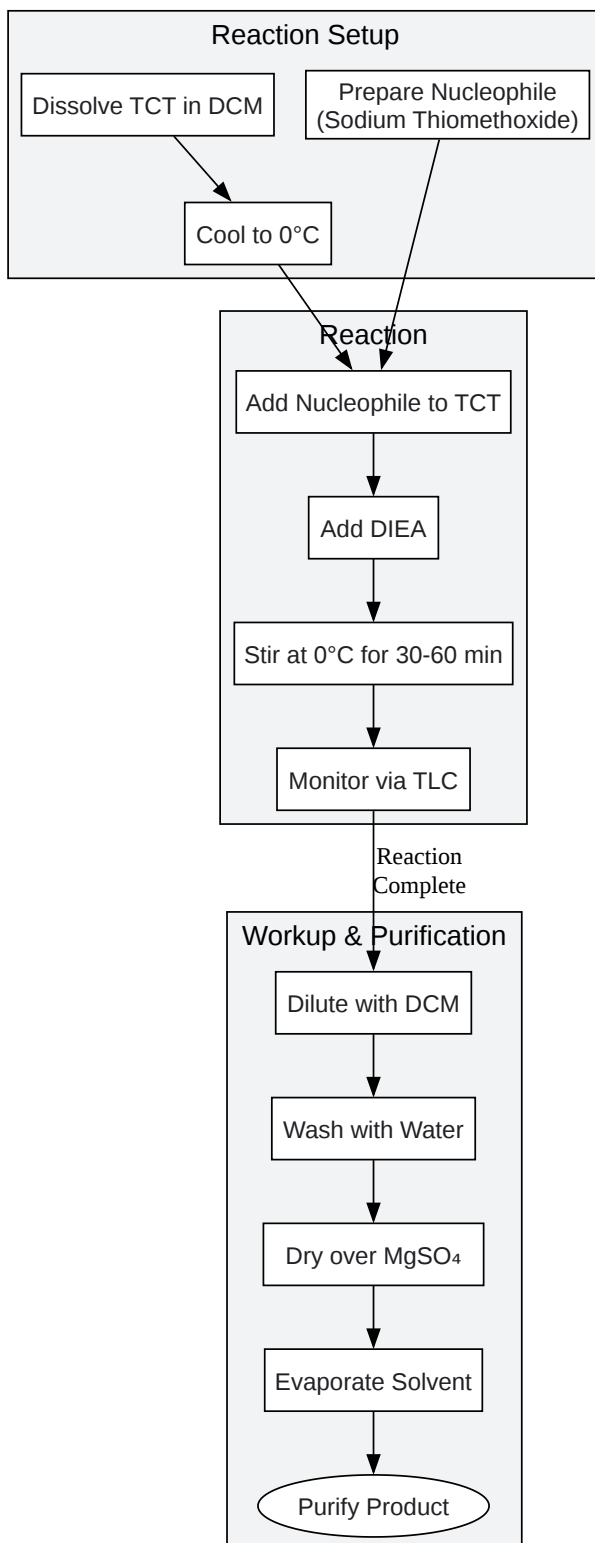
- 2,4,6-Trichloro-1,3,5-triazine (TCT)
- Sodium thiomethoxide (or methanethiol)
- N,N-Diisopropylethylamine (DIEA)
- Dichloromethane (DCM), anhydrous
- Deionized water
- Magnesium sulfate (MgSO<sub>4</sub>), anhydrous

- Round-bottom flask, magnetic stirrer, ice bath, separatory funnel, rotary evaporator

Procedure:

- Dissolve TCT (1.0 equivalent) in anhydrous DCM in a round-bottom flask and cool the solution to 0°C using an ice bath.
- In a separate flask, prepare a solution of the nucleophile. If using sodium thiomethoxide, dissolve 1.0 equivalent in a suitable solvent. If using methanethiol, use 1.0 equivalent and add 1.0 equivalent of DIEA as a base.
- Slowly add the nucleophile solution to the stirring TCT solution at 0°C.
- Add DIEA (1.0 equivalent) to the reaction mixture to neutralize the HCl byproduct.
- Stir the reaction at 0°C for 30-60 minutes.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with an ethyl acetate/hexane mobile phase.
- Upon completion, dilute the reaction mixture with DCM.
- Wash the organic layer several times with deionized water in a separatory funnel to remove DIEA salts.
- Collect the organic layer and dry it over anhydrous  $\text{MgSO}_4$ .
- Filter the solution and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- The product can be further purified by column chromatography or recrystallization if necessary.

## Synthesis Workflow



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Caption: Synthesis of **2,4-Dichloro-6-(methylthio)-1,3,5-triazine**.

## Analytical Protocols

This method is suitable for analyzing the purity of **2,4-dichloro-6-(methylthio)-1,3,5-triazine**.  
[\[5\]](#)

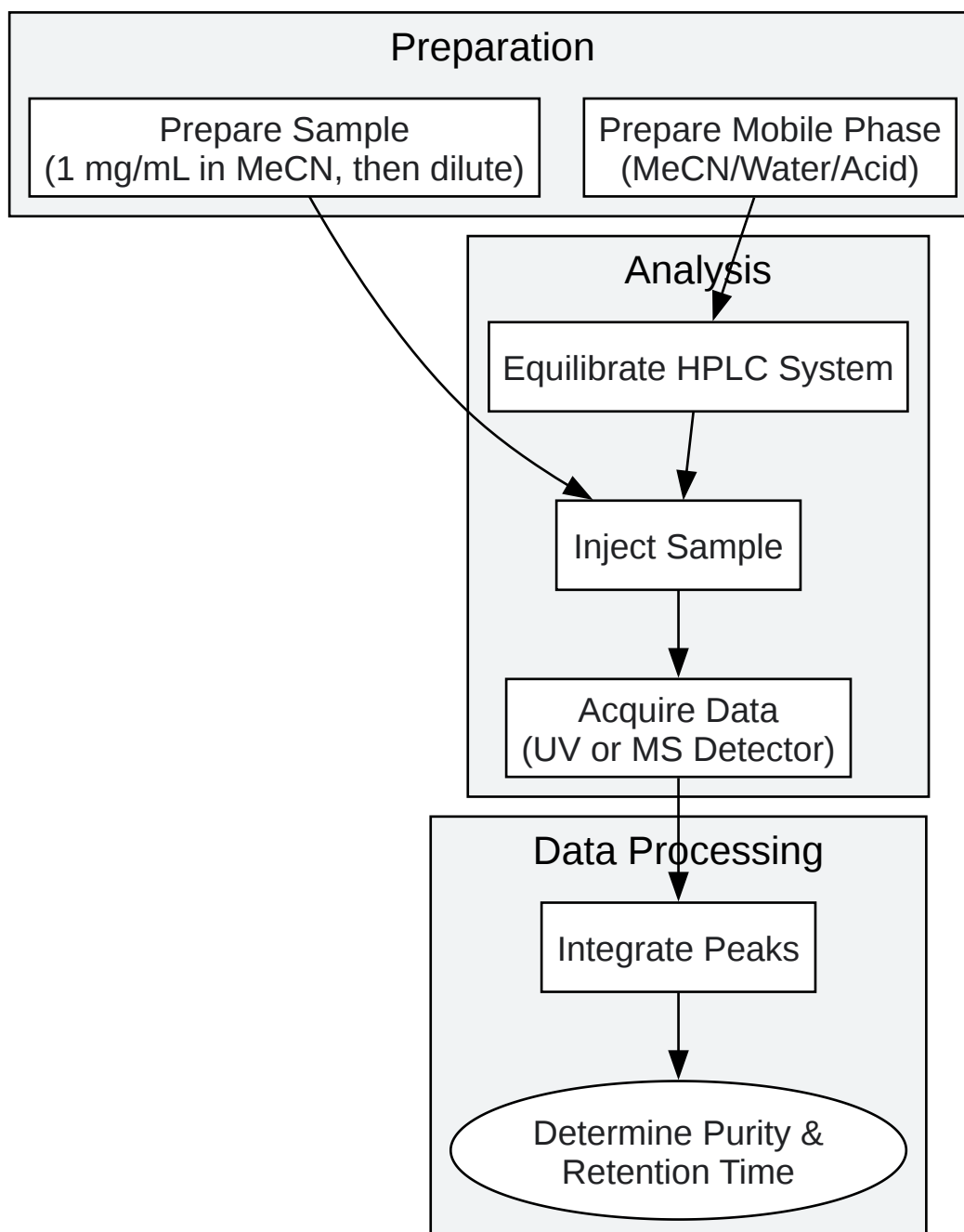
### Instrumentation & Conditions:

- Column: Newcrom R1 reverse-phase column
- Mobile Phase: Acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.
- Detector: UV detector (wavelength to be determined based on UV scan) or Mass Spectrometer.
- Injection Volume: 10 µL (typical, may require optimization)
- Flow Rate: 1.0 mL/min (typical, may require optimization)

### Procedure:

- Sample Preparation: Prepare a stock solution of the compound in MeCN at a concentration of 1 mg/mL. Dilute with the mobile phase to a suitable working concentration (e.g., 10-100 µg/mL).
- System Equilibration: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Injection: Inject the prepared sample onto the column.
- Data Acquisition: Acquire data for a sufficient duration to allow for the elution of the compound and any impurities.
- Analysis: Integrate the peak corresponding to **2,4-dichloro-6-(methylthio)-1,3,5-triazine** to determine its retention time and purity.

## HPLC Analysis Workflow



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Caption: Workflow for HPLC analysis.

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds like triazine derivatives. The following is a general protocol that can be

adapted.[6][7]

#### Instrumentation & Conditions:

- GC Column: Non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25  $\mu$ m film thickness).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250-280  $^{\circ}$ C.
- Oven Program: Start at 70 $^{\circ}$ C, hold for 1 min, ramp to 280 $^{\circ}$ C at 10-15 $^{\circ}$ C/min, and hold for 5 min. (This must be optimized).
- MS Ionization Mode: Electron Impact (EI).
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).

#### Procedure:

- Sample Preparation: Dissolve the sample in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate) to a concentration of approximately 1 mg/mL.
- Injection: Inject a 1  $\mu$ L aliquot of the prepared sample into the GC.
- Separation & Detection: The compound will be separated on the GC column based on its volatility and interaction with the stationary phase, followed by ionization and detection in the mass spectrometer.
- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peak ( $M^{+}$ ) and characteristic fragmentation patterns to confirm the compound's identity and molecular weight. The isotopic pattern from the two chlorine atoms will be a key diagnostic feature.

## Applications and Further Research

**2,4-Dichloro-6-(methylthio)-1,3,5-triazine** serves as a valuable building block in organic synthesis. The two reactive chlorine atoms can be sequentially substituted by various nucleophiles, allowing for the construction of more complex, asymmetrically substituted triazine

derivatives.[8] These derivatives are of significant interest in medicinal chemistry and materials science.

- Drug Development: The triazine scaffold is present in numerous biologically active compounds, and this molecule provides a core for creating libraries of new potential therapeutic agents.[9]
- Chiral Derivatizing Reagents: Dichloro-s-triazines have been utilized in the development of reagents for the enantiomeric separation of amino acids.[3]
- Functional Materials: Triazine-based compounds are explored for their applications in functional materials due to their thermal stability and electronic properties.

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